

Commercial Suppliers and Technical Profile of 4-cyano-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 4-cyano-N,N-dimethylbenzamide

Cat. No.: B1285705

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-cyano-N,N-dimethylbenzamide is a substituted benzamide compound with potential applications in medicinal chemistry and organic synthesis. Its chemical structure, featuring a cyano group and a dimethylated amide, makes it a subject of interest as a potential building block or intermediate in the development of novel therapeutic agents. This technical guide provides an overview of the commercial availability of **4-cyano-N,N-dimethylbenzamide**, its key physicochemical properties, and a discussion of the current landscape of its experimental applications.

Commercial Availability

Several chemical suppliers offer **4-cyano-N,N-dimethylbenzamide**, typically for research and development purposes. The availability from prominent vendors is summarized below. Researchers are advised to consult the suppliers' websites for the most current information on product specifications, availability, and pricing.

Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Toronto Research Chemicals (TRC)	B419858	24167-50-8	C ₁₀ H ₁₀ N ₂ O	174.19	Not specified	50 mg
Sigma-Aldrich (MilliporeSigma)	Not explicitly found, but similar compounds are available.	24167-50-8	C ₁₀ H ₁₀ N ₂ O	174.20	Not specified	Not applicable
EvitaChem	EVT-8649916 (for the diethyl analog)	Not Applicable	Not Applicable	Not Applicable	Not specified	Not specified
CymitQuimica	TR-B419858	24167-50-8	C ₁₀ H ₁₀ N ₂ O	174.19	Not specified	Not specified

Physicochemical Properties

A summary of the key physicochemical properties of **4-cyano-N,N-dimethylbenzamide** is provided in the table below. This information is aggregated from various chemical databases and supplier technical data sheets.

Property	Value	Source
IUPAC Name	4-cyano-N,N-dimethylbenzamide	PubChem
CAS Number	24167-50-8	PubChem
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	PubChem
Molecular Weight	174.19 g/mol	Toronto Research Chemicals
Appearance	Solid (form may vary)	General chemical knowledge
SMILES	<chem>CN(C)C(=O)c1ccc(cc1)C#N</chem>	PubChem
InChI	InChI=1S/C10H10N2O/c1-12(2)10(13)9-5-3-8(7-11)4-6-9/h3-6H,1-2H3	PubChem

Experimental Applications and Protocols

A comprehensive search of the scientific literature did not yield specific, detailed experimental protocols for the direct application of **4-cyano-N,N-dimethylbenzamide** in biological assays or as a therapeutic agent. The compound is often listed as a "useful research chemical" or a potential synthetic intermediate.

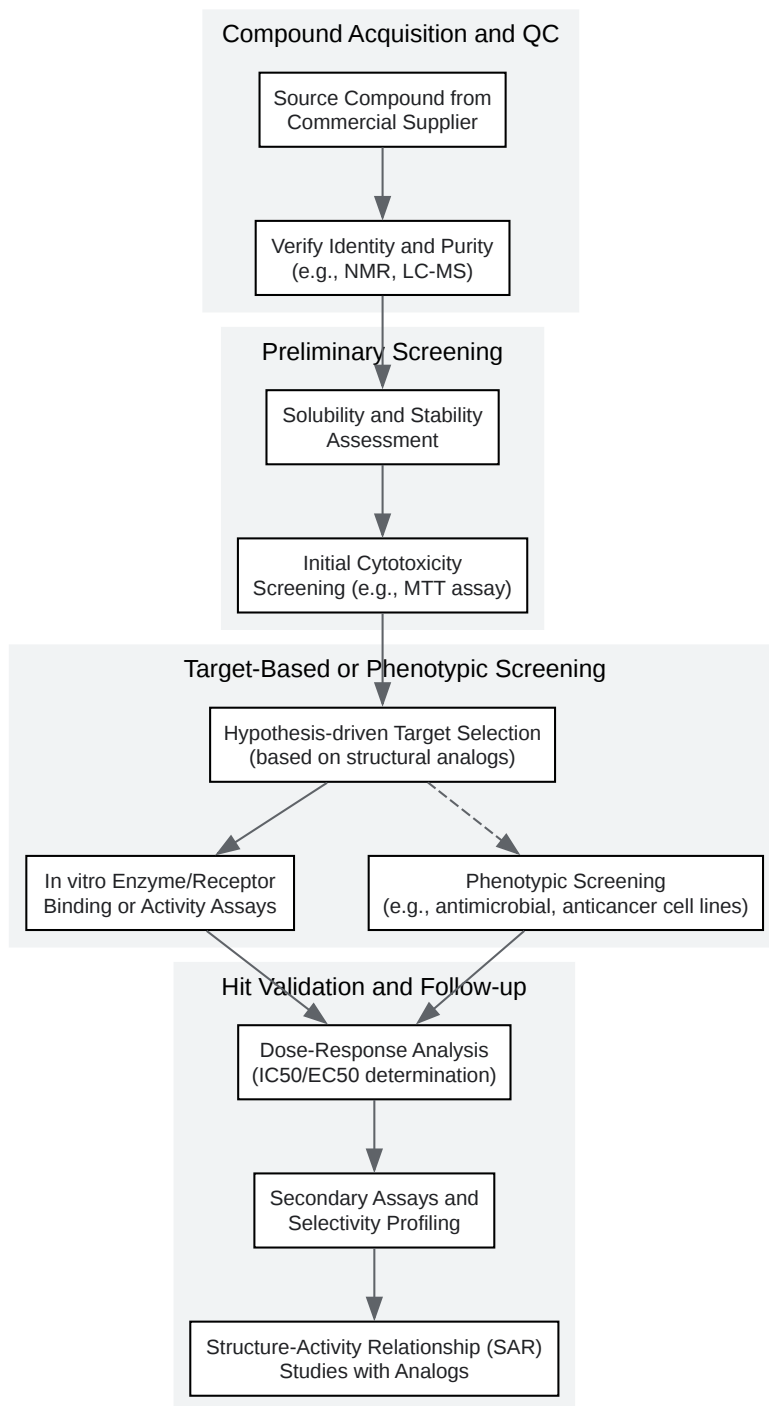
While research exists on the synthesis and biological evaluation of structurally related benzamide and cyanobenzamide derivatives, particularly as enzyme inhibitors, no studies were identified that specifically detail the use of **4-cyano-N,N-dimethylbenzamide** in these contexts. For instance, a study on farnesyltransferase inhibitors describes the synthesis and evaluation of more complex benzonitrile derivatives, but does not provide a protocol directly involving **4-cyano-N,N-dimethylbenzamide**.

The absence of published, detailed experimental use-cases for this specific compound limits the ability to provide established protocols for its application in areas such as inhibitor screening or pathway analysis.

Logical Workflow for Investigating a Novel Benzamide Derivative

For researchers interested in exploring the potential biological activities of **4-cyano-N,N-dimethylbenzamide**, a general workflow for the initial investigation of a novel compound is presented below. This logical diagram illustrates the typical progression from initial characterization to more in-depth biological studies.

General Workflow for Biological Evaluation of a Novel Compound

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